

# Application Note: Analytical Methods for the Detection of Nabam in Water

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nabam

Cat. No.: B031027

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## Introduction

**Nabam** (disodium ethylenebisdithiocarbamate) is a broad-spectrum fungicide belonging to the dithiocarbamate class of pesticides. Due to its extensive use in agriculture to protect crops from fungal diseases, there is a growing concern about its potential contamination of water sources. **Nabam** and its degradation products can be toxic to aquatic life and may pose risks to human health. Therefore, sensitive and reliable analytical methods for the detection of **Nabam** in water are crucial for environmental monitoring and ensuring water quality. This application note provides detailed protocols for three common analytical techniques for **Nabam** detection in water: Reverse Flow Injection Analysis (rFIA) Spectrophotometry, High-Performance Liquid Chromatography (HPLC), and Electrochemical Sensing.

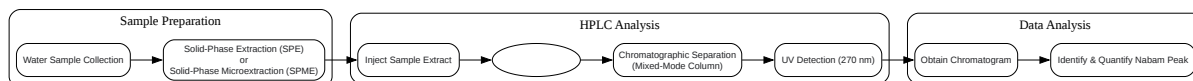
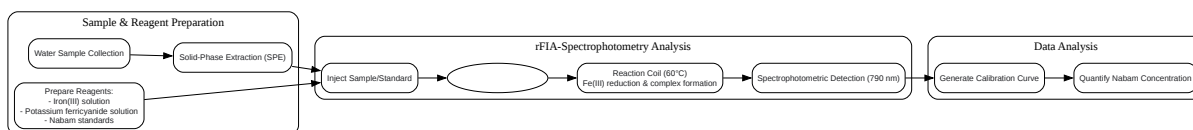
## Reverse Flow Injection Analysis (rFIA) Spectrophotometry

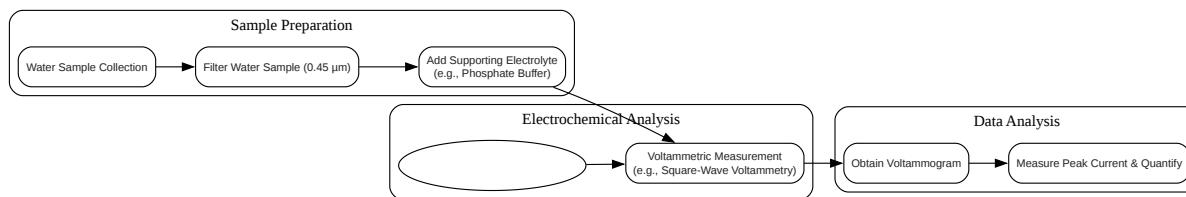
Reverse flow injection analysis coupled with spectrophotometry offers a simple, rapid, and cost-effective method for the determination of **Nabam**. This method is based on the reduction of iron(III) by the degradation products of **Nabam** in an acidic medium, followed by the formation of a colored complex that can be measured spectrophotometrically.

## Quantitative Data

Parameter	Value	Reference
Limit of Detection (LOD)	0.05 µg/mL	[1]
Linear Range	0.1 - 30 µg/mL	[1]
Relative Standard Deviation (RSD)	0.8 - 1.6%	[1]
Recoveries	87 - 102%	[1]
Sample Throughput	60 samples/hour	[1]

## Experimental Workflow





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## References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd  
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